Application Notes and Protocols: ART0380 in Combination Therapy

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Compound of Interest	
Compound Name:	*ART0380*
CAS No.:	*2267316-76-5*
Cat. No.:	*B15620159*

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Introduction

ART0380, also known as alnodesertib, is a potent and selective, orally administered small molecule inhibitor of Ataxia Telangiectasia and Rad3-related protein (ATR) kinase.[1][2][3][4] ATR is a critical regulator of the DNA Damage Response (DDR) pathway, playing a key role in sensing and signaling replication stress.[5] By inhibiting ATR, **ART0380** prevents cancer cells from repairing damaged DNA, leading to selective cell death, particularly in tumors with existing defects in DDR pathways, such as those with Ataxia-Telangiectasia Mutated (ATM) protein deficiency.[3][4] These application notes provide a summary of the available data on the dosage and administration of **ART0380** in combination therapies, primarily focusing on clinical trial data. Preclinical findings have demonstrated that **ART0380** has single-agent activity in tumors with ATM deficiencies and exhibits synergistic anti-tumor effects when combined with DNA-damaging agents like gemcitabine and irinotecan.[6][7]

Mechanism of Action: ATR Inhibition

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ART0380's mechanism of action centers on the inhibition of ATR, a pivotal kinase in the DDR pathway. In cancer cells, which often exhibit high levels of replication stress and genomic instability, ATR activation is a crucial survival mechanism.[4] ATR signaling stabilizes replication forks and initiates DNA repair, allowing cancer cells to continue proliferating despite accumulating DNA damage.[1][2] **ART0380** blocks this protective response. This targeted inhibition is particularly effective in tumors with deficiencies in other DDR proteins, such as ATM, creating a synthetic lethal relationship. The combination of endogenous replication stress (e.g., from ATM loss), induced replication stress from a DNA-damaging agent (like chemotherapy), and the blockade of the ATR-mediated stress response by **ART0380** results in a potent anti-tumor effect.[8]

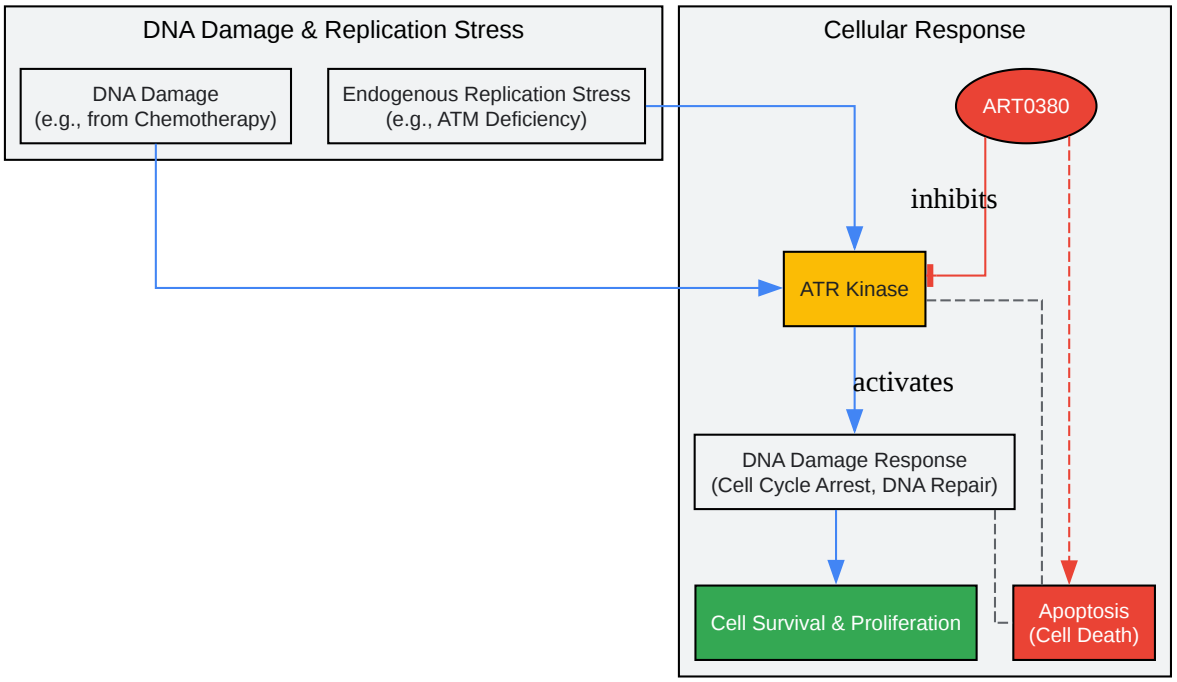

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Figure 1: ART0380 Mechanism of Action.

Dosage and Administration in Combination Therapy

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ART0380 is being evaluated in clinical trials as both a monotherapy and in combination with DNA-damaging agents.[4][9] The primary clinical trial investigating these combinations is the Phase 1/2a STELLA study (NCT04657068).[3][10] This study is designed to determine the safety, tolerability, pharmacokinetics, and preliminary efficacy of **ART0380**.[10]

Combination Therapy with Irinotecan

The combination of **ART0380** with low-dose irinotecan has been investigated in patients with advanced or metastatic solid tumors.[3]

Table 1: Dose Escalation and Recommended Phase 2 Dose (RP2D) for **ART0380** in Combination with Irinotecan[4][11]

Phase	ART0380 Dosage	Irinotecan Dosage	Administration Schedule
Dose Escalation	25mg to 400mg	60mg/m² or 85mg/m²	ART0380: Orally on days 1-3 and 8-10 of a 21-day cycle. Irinotecan: Intravenously on days 1 and 8 of a 21-day cycle.
RP2D	200mg	60mg/m²	ART0380: Orally on days 1-3 and 8-10 of a 21-day cycle. Irinotecan: Intravenously on days 1 and 8 of a 21-day cycle.[4][12]

Combination Therapy with Gemcitabine

ART0380 is also being evaluated in combination with gemcitabine, particularly in patients with high-grade serous ovarian, primary peritoneal, or fallopian tube carcinoma.[10] While specific dose escalation data is less detailed in publicly available sources, the study design involves

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intermittent dosing of **ART0380** in 21-day cycles.[10] The Phase 2 portion of the study is a randomized evaluation of **ART0380** plus gemcitabine versus gemcitabine alone.

Table 2: Clinical Trial Design for **ART0380** in Combination with Gemcitabine[10]

Trial Arm	Patient Population	Treatment Regimen
Part A2 (Dose Escalation)	Advanced or metastatic cancer for which gemcitabine is appropriate.	Intermittent oral ART0380 in combination with gemcitabine in 21-day cycles.
Part B2 (Randomized Phase 2)	Platinum-resistant high-grade serous ovarian, primary peritoneal, or fallopian tube carcinoma.	ART0380 in combination with gemcitabine vs. gemcitabine alone.

Clinical Efficacy in Combination Therapy

The combination of **ART0380** with low-dose irinotecan has shown promising clinical activity, especially in patients with tumors deficient in ATM protein.[3]

Table 3: Efficacy of **ART0380** and Irinotecan at the Recommended Phase 2 Dose (RP2D)[3][12]

Patient Population (Biomarker)	Confirmed Overall Response Rate (cORR)
ATM-deficient (ATM-low or ATM-negative)	37%
ATM-negative	50%
ATM-low	22%

Responses have been observed across various solid tumor types, including pancreatic and colorectal cancer.[3][12] The combination has demonstrated a favorable safety profile and is suitable for long-term dosing.[3]

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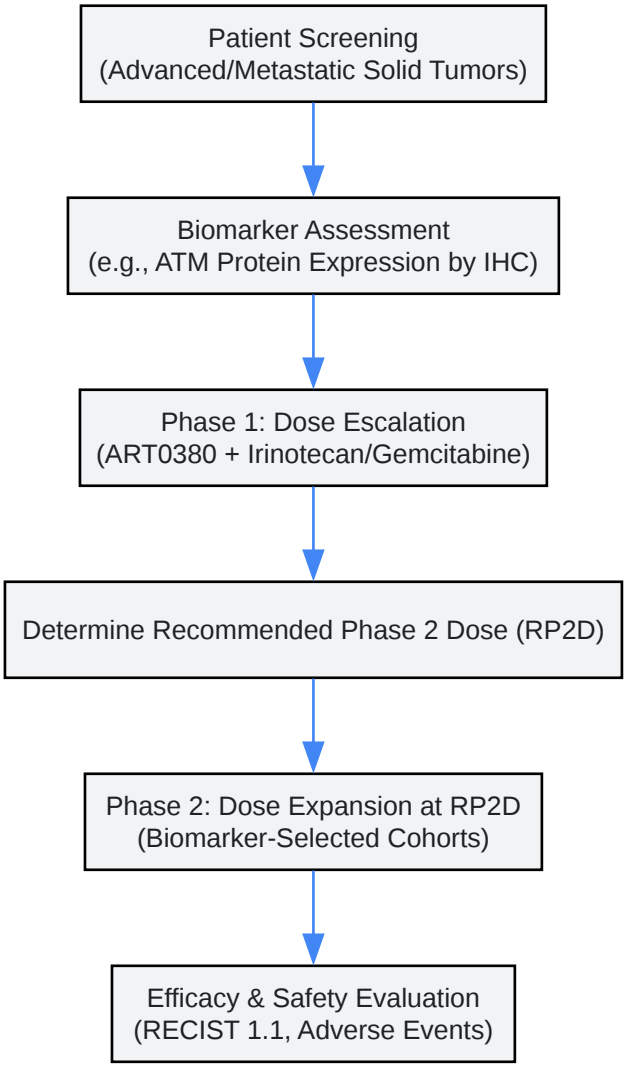

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Figure 2: Generalized Clinical Trial Workflow for **ART0380** Combination Therapy.

Experimental Protocols

Protocol for Tumor Response Assessment (RECIST 1.1)

The Response Evaluation Criteria in Solid Tumors (RECIST) version 1.1 is the standard for assessing changes in tumor burden.[1][13]

Objective: To provide a standardized and objective assessment of tumor response or progression in clinical trials.

Methodology:

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- Baseline Assessment:
  - Identify and categorize all tumor lesions as either "measurable" or "non-measurable".
  - Measurable lesions must have a longest diameter of ≥10 mm by CT scan (slice thickness ≤5 mm) or ≥20 mm by chest X-ray.[1] Pathological lymph nodes are considered measurable if their short axis is ≥15 mm.[13]
  - Select up to five total target lesions (maximum of two per organ) that are representative of all involved organs.[13]
  - Record the sum of the longest diameters (or short axis for nodes) of all target lesions. This is the baseline sum of diameters (SOD).
- Follow-up Assessments:
  - At each follow-up, measure and record the longest diameter of all target lesions.
  - Calculate the new SOD.
  - Assess non-target lesions for unequivocal progression.
  - Document the presence of any new lesions.
- Response Criteria:
  - Complete Response (CR): Disappearance of all target lesions. Any pathological lymph nodes must have reduced in short axis to <10 mm.
  - Partial Response (PR): At least a 30% decrease in the SOD of target lesions, taking as reference the baseline SOD.
  - Progressive Disease (PD): At least a 20% increase in the SOD of target lesions from the smallest sum recorded since treatment started (nadir), with an absolute increase of at least 5 mm. The appearance of one or more new lesions is also considered progression. Unequivocal progression of non-target lesions.

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- Stable Disease (SD): Neither sufficient shrinkage to qualify for PR nor sufficient increase to qualify for PD.

Protocol for Pharmacodynamic (PD) Biomarker Assessment (γH2AX Assay)

The phosphorylation of histone H2AX (γH2AX) serves as a sensitive biomarker for DNA double-strand breaks and is used to assess the pharmacodynamic effects of DNA-damaging agents and DDR inhibitors.[2][14]

Objective: To quantify the level of DNA damage in tumor cells or surrogate tissues following treatment with **ART0380**.

Methodology (Immunofluorescence-based):

- Sample Collection:
  - Obtain tumor biopsies or circulating tumor cells (CTCs) at baseline and at specified time points after **ART0380** administration.[2][5]
- Sample Processing:
  - Fix and permeabilize cells to allow antibody access to nuclear proteins.
  - For biopsies, embed in paraffin and section onto microscope slides.
- Immunostaining:
  - Incubate samples with a primary antibody specific for phosphorylated H2AX (Ser139).
  - Wash to remove unbound primary antibody.
  - Incubate with a fluorescently labeled secondary antibody that binds to the primary antibody.
  - Counterstain with a nuclear stain (e.g., DAPI).
- Image Acquisition and Analysis:

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- Acquire images using a fluorescence microscope or high-content imaging system.
- Use automated image analysis software to identify individual nuclei based on the DAPI stain.
- Quantify the fluorescence intensity of the γH2AX signal within each nucleus.
- The percentage of γH2AX-positive cells or the mean fluorescence intensity can be used as a measure of DNA damage.[14]

Data from the **ART0380** clinical program indicates that γH2AX levels increase in circulating tumor cells from patients with DDR deficiencies after treatment, with no corresponding trend in normal peripheral blood mononuclear cells, supporting dose-dependent target engagement in tumor tissue.[5][15]

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References

- 1. project.eortc.org [project.eortc.org]
- 2. Development of a Validated Immunofluorescence Assay for γH2AX as a Pharmacodynamic Marker of Topoisomerase I Inhibitor Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A Study of ART0380 for the Treatment of Advanced or Metastatic Solid Tumors [clin.larvol.com]
- 4. aacrjournals.org [aacrjournals.org]
- 5. artios.com [artios.com]
- 6. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 7. alnodesertib (ATR inhibitor) - Artios Pharma [artios.com]
- 8. targetedonc.com [targetedonc.com]
- 9. Discovery of ART0380, a Potent and Selective ATR Kinase Inhibitor Undergoing Phase 2 Clinical Studies for the Treatment of Advanced or Metastatic Solid Cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ClinicalTrials.gov [clinicaltrials.gov]
- 11. researchgate.net [researchgate.net]
- 12. Artios Pharma Reports Differentiated Clinical Activity in STELLA Phase 1/2a Study for Lead Program ART0380 at the American Association for Cancer Research (AACR) Annual Meeting 2025 - Artios Pharma [artios.com]
- 13. New response evaluation criteria in solid tumours: revised RECIST guideline (version 1.1) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Monitoring Drug-Induced γH2AX as a Pharmacodynamic Biomarker in Individual Circulating Tumor Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 15. firstwordpharma.com [firstwordpharma.com]

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